

Proper Disposal Procedures for FAUC-312

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Compound of Interest

Compound Name: FAUC-312
CAS No.: 562104-72-7
Cat. No.: B1672302

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The following provides essential safety and logistical information for the proper disposal of **FAUC-312**, a highly flammable and hazardous chemical. Adherence to these procedural steps is critical for ensuring laboratory safety and regulatory compliance. This guidance is intended for researchers, scientists, and drug development professionals.

Quantitative Data Summary

For quick reference, the key quantitative properties and hazard classifications of **FAUC-312** are summarized in the table below. This information is critical for risk assessment and the implementation of appropriate safety controls during handling and disposal.

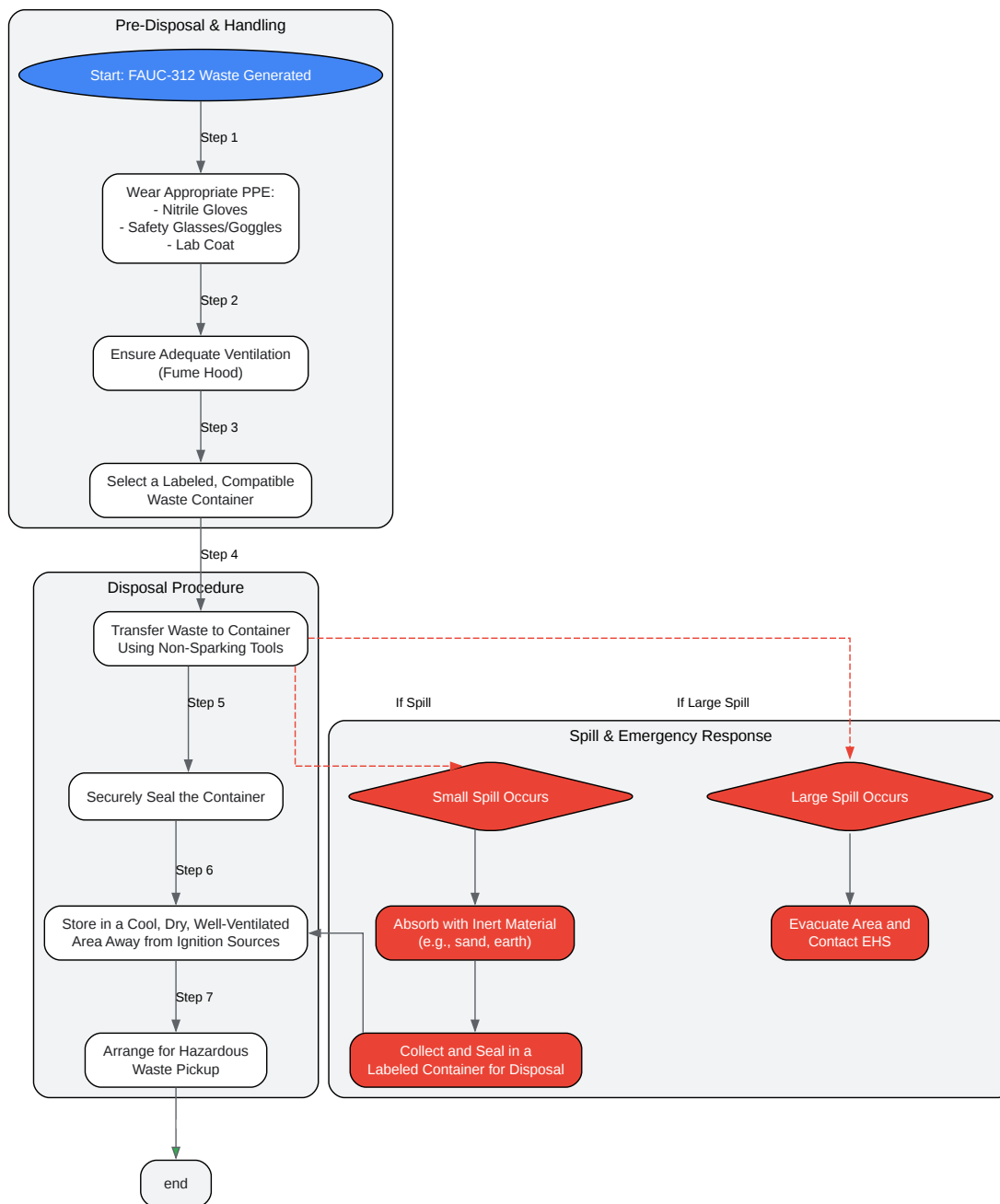
Property	Value	GHS Classification
Flash Point	11.7°C / 53°F	Flammable liquids (Category 2)[1]
Boiling Point	77°C / 170.6°F	
pH	No data available	
Vapor Pressure	42 mmHg	
Vapor Density	1.4 (Air = 1)	
Relative Density	0.815 (Water = 1)	
Explosive Limits	Lower: 2%, Upper: 12%	
Eye Irritation	Category 2[1]	
Organ Toxicity	Specific target organ toxicity – Single exposure (Category 1); Repeated exposure (Category 1)[1]	

Experimental Protocols

The provided documentation does not cite specific experimental protocols. The disposal procedures are based on established safety guidelines for handling flammable and hazardous chemical waste.

Disposal Workflow

The following diagram outlines the step-by-step workflow for the safe disposal of **FAUC-312**. Adherence to this workflow is mandatory to minimize risks to personnel and the environment.



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Caption: Workflow for the safe disposal of **FAUC-312**.

Detailed Disposal Procedures

1. Personal Protective Equipment (PPE):

- Always wear appropriate personal protective equipment (PPE) when handling **FAUC-312**. This includes, but is not limited to, nitrile rubber gloves, safety glasses or goggles, and a lab coat.^[2]
- In case of insufficient ventilation, a NIOSH-approved respirator should be used.^[1]

2. Waste Collection:

- **FAUC-312** waste must be collected in a designated, properly labeled, and sealed container.
- Use only non-sparking tools to handle the waste to prevent ignition.^[1]
- Ensure the waste container is stored in a cool, well-ventilated area, away from heat, sparks, open flames, and other sources of ignition.^{[1][2]}

3. Spill Management:

- Small Spills: In the event of a small spill, wear appropriate PPE. Absorb the spill with an inert, non-combustible material such as sand or earth.^[2] Collect the absorbed material and place it in a sealed container for disposal.^[2]
- Large Spills: For large spills, immediately evacuate all non-essential personnel from the area.^[2] Increase ventilation and ensure all ignition sources are eliminated. Contact your institution's Environmental Health and Safety (EHS) department for assistance.

4. Final Disposal:

- Dispose of **FAUC-312** waste through a licensed hazardous waste disposal facility.
- All disposal activities must be in accordance with local, state, and federal regulations.
- Do not dispose of **FAUC-312** down the drain or in the regular trash.

5. First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1][3]
- Skin Contact: In case of skin contact, immediately flush the affected area with plenty of water.[2][3] Remove contaminated clothing and wash it before reuse.[2]
- Inhalation: If inhaled, move the person to fresh air.[4] If not breathing, give artificial respiration. Seek medical attention.
- Ingestion: Do NOT induce vomiting.[1] If the person is conscious, give them water to drink. Never give anything by mouth to an unconscious person.[1][3] Seek immediate medical attention.

By adhering to these procedures, you contribute to a safer laboratory environment and ensure the responsible management of hazardous chemical waste.

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